

6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime synthesis protocol

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Compound of Interest

Compound Name:	6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime
CAS No.:	338967-02-5
Cat. No.:	B2655977

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An In-Depth Guide to the Synthesis of **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde Oxime**

Introduction

6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime is a pyridine derivative incorporating both a thioether and an oxime functional group. Such scaffolds are of significant interest to researchers in medicinal chemistry and drug development. The thioether linkage, particularly with an aromatic substituent, is a common motif in a wide array of bioactive molecules.^[1] Similarly, the oxime functional group is not only a crucial synthon for more complex nitrogen-containing heterocycles but is also found in numerous FDA-approved drugs, where it can act as a key pharmacophore or influence pharmacokinetic properties.^{[2][3]}

This application note provides a comprehensive, two-step protocol for the synthesis of **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime**. The synthesis strategy involves:

- A nucleophilic aromatic substitution (S_NAr) reaction between 6-chloronicotinaldehyde and 4-chlorothiophenol to form the key aldehyde intermediate.

- A subsequent condensation reaction of the aldehyde with hydroxylamine to yield the final oxime product.

This guide is designed for researchers and scientists, offering detailed, step-by-step methodologies, explanations for experimental choices, and expected characterization data.

Overall Reaction Scheme

Part 1: Synthesis of 6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde

This initial step involves the formation of a C-S bond via a nucleophilic aromatic substitution (S_NAr) pathway. The electron-deficient nature of the pyridine ring, further activated by the electron-withdrawing aldehyde group, facilitates the displacement of the chloride at the 6-position by the sulfur nucleophile.^[4]

Mechanism and Experimental Rationale

The reaction proceeds through an addition-elimination mechanism. The 4-chlorothiophenol is first deprotonated by a base, potassium carbonate, to form the more potent 4-chlorothiophenolate anion. This anion then acts as a nucleophile, attacking the electron-deficient carbon at the C-6 position of the pyridine ring. This attack forms a temporary, negatively charged intermediate known as a Meisenheimer complex. The aromaticity of the ring is then restored by the elimination of the chloride leaving group, yielding the desired thioether product. The choice of a polar aprotic solvent like N,N-Dimethylformamide (DMF) is crucial as it effectively solvates the potassium cation without solvating the thiophenolate anion, thereby enhancing its nucleophilicity.^[5]

Materials and Equipment

Reagent/Material	Formula	MW (g/mol)	CAS No.	Notes
6-Chloronicotinaldehyde	C ₆ H ₄ ClNO	141.55	23100-12-1	Irritant.[6]
4-Chlorothiophenol	C ₆ H ₅ ClS	144.62	106-54-7	Corrosive, stench. Handle in a fume hood.[7]
Potassium Carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	584-08-7	Anhydrous. Irritant.
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	68-12-2	Anhydrous. Reproductive toxin.
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	141-78-6	Flammable.
Brine (Saturated NaCl)	NaCl	58.44	7647-14-5	
Anhydrous Magnesium Sulfate (MgSO ₄)	MgSO ₄	120.37	7487-88-9	
Equipment				
Round-bottom flask with reflux condenser				
Magnetic stirrer and heat source				
Standard laboratory glassware				

Rotary
evaporator

Thin-Layer
Chromatography
(TLC) apparatus

Step-by-Step Protocol

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 6-chloronicotinaldehyde (1.42 g, 10 mmol, 1.0 equiv.), 4-chlorothiophenol (1.59 g, 11 mmol, 1.1 equiv.), and anhydrous potassium carbonate (2.76 g, 20 mmol, 2.0 equiv.).
- **Solvent Addition:** Add 30 mL of anhydrous N,N-Dimethylformamide (DMF) to the flask.
- **Reaction:** Stir the mixture at 80 °C. Monitor the reaction progress by Thin-Layer Chromatography (TLC) using a 4:1 Hexane:Ethyl Acetate eluent system until the starting material (6-chloronicotinaldehyde) is consumed (typically 4-6 hours).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture into 150 mL of cold water.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
- **Washing:** Combine the organic layers and wash with water (2 x 50 mL) followed by brine (1 x 50 mL) to remove residual DMF and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude solid by column chromatography on silica gel (eluting with a gradient of hexane/ethyl acetate) or by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford the pure 6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde.

Expected Characterization

- ^1H NMR: Expect to see the aldehyde proton as a singlet around δ 9.9-10.1 ppm. Aromatic protons will appear in the range of δ 7.0-8.8 ppm.
- IR Spectroscopy: A strong absorption band corresponding to the aldehyde C=O stretch will be visible around 1700-1710 cm^{-1} .

Part 2: Synthesis of 6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde Oxime

The second step is the conversion of the synthesized aldehyde into its corresponding oxime. This is a classic condensation reaction that is generally high-yielding and straightforward.

Mechanism and Experimental Rationale

Oxime formation is a nucleophilic addition-elimination reaction.[8] The nitrogen atom of hydroxylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde. This forms a tetrahedral carbinolamine intermediate. The reaction is typically catalyzed by mild acid or base. In this protocol, sodium acetate is used as a mild base to neutralize the hydrochloride from hydroxylamine hydrochloride, liberating the free hydroxylamine nucleophile.[8] The slightly acidic environment (due to the formation of acetic acid) then facilitates the dehydration of the carbinolamine intermediate to yield the final C=N double bond of the oxime.[9] Ethanol is used as a solvent as it solubilizes both the aldehyde reactant and the hydroxylamine salt.

Materials and Equipment

Reagent/Material	Formula	MW (g/mol)	CAS No.	Notes
6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde	C ₁₂ H ₈ ClNOS	249.72	-	Synthesized in Part 1.
Hydroxylamine Hydrochloride (NH ₂ OH·HCl)	NH ₃ O·HCl	69.49	5470-11-1	Corrosive, irritant.
Sodium Acetate (CH ₃ COONa)	C ₂ H ₃ NaO ₂	82.03	127-09-3	Anhydrous.
Ethanol (EtOH)	C ₂ H ₅ OH	46.07	64-17-5	95% or absolute. Flammable.
Deionized Water	H ₂ O	18.02	7732-18-5	
Equipment				
Erlenmeyer or Round-bottom flask				
Magnetic stirrer and heat source (optional)				
Buchner funnel and filter flask				
Standard laboratory glassware				

Step-by-Step Protocol

- **Reactant Solution:** Dissolve 6-[(4-chlorophenyl)sulfanyl]nicotinaldehyde (2.50 g, 10 mmol, 1.0 equiv.) in 50 mL of 95% ethanol in a 250 mL Erlenmeyer flask, warming gently if

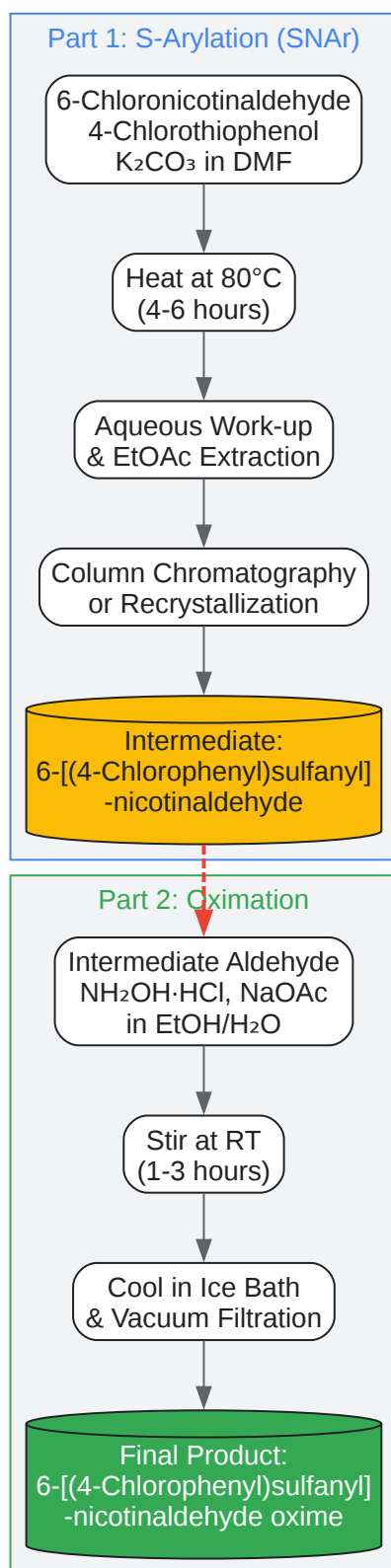
necessary to achieve full dissolution.

- **Reagent Solution:** In a separate beaker, dissolve hydroxylamine hydrochloride (0.83 g, 12 mmol, 1.2 equiv.) and anhydrous sodium acetate (0.98 g, 12 mmol, 1.2 equiv.) in 15 mL of deionized water.
- **Reaction:** Add the aqueous hydroxylamine/sodium acetate solution to the ethanolic aldehyde solution with stirring.
- **Crystallization:** Stir the reaction mixture at room temperature. The reaction is often complete within 1-3 hours, and the product may begin to crystallize from the solution. The reaction can be gently heated to reflux for 30-60 minutes to ensure completion, then allowed to cool.[\[10\]](#)
- **Isolation:** Cool the reaction mixture in an ice bath for 30 minutes to maximize crystal formation. Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected crystals with a small amount of cold 1:1 ethanol/water solution, followed by a small amount of cold water to remove any residual salts.
- **Drying:** Dry the purified **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime** in a vacuum oven or air dry to a constant weight.

Expected Characterization

- **¹H NMR:** The aldehyde proton (δ 9.9-10.1 ppm) will be absent. A new, broad singlet for the oxime -OH proton will appear (often downfield, δ 10.0-11.5 ppm), and the C-H proton of the C=NOH group will appear as a singlet around δ 8.0-8.5 ppm.
- **IR Spectroscopy:** The strong aldehyde C=O absorption (1700-1710 cm^{-1}) will have disappeared. New characteristic peaks will appear for the C=N stretch (approx. 1640-1680 cm^{-1}) and a broad O-H stretch (approx. 3100-3400 cm^{-1}).[\[11\]](#)

Overall Synthesis Workflow



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Caption: Workflow for the two-step synthesis of the target oxime.

Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Personal Protective Equipment (PPE), including safety glasses, a lab coat, and appropriate gloves, must be worn at all times.
- 4-Chlorothiophenol has a powerful and unpleasant odor and is corrosive. Handle with care and quench any residual material with bleach.
- Hydroxylamine hydrochloride is corrosive and a potential skin sensitizer. Avoid inhalation of dust and skin contact.
- Organic solvents like DMF, ethyl acetate, and ethanol are flammable and/or have associated health risks. Handle away from ignition sources.

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